

Anis-AM for Intracellular Ion Measurement: A Technical Guide

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Compound of Interest

Compound Name: Anis-AM

Cat. No.: B136847

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Notice: Following a comprehensive review of available scientific literature and chemical databases, a specific fluorescent intracellular ion indicator designated "**Anis-AM**" could not be identified. The information presented in this guide is based on a well-characterized and widely used fluorescent indicator for intracellular zinc, FluoZin-3, AM, which serves as a representative example for the application of such tools in research. FluoZin-3, AM is a cell-permeable acetoxymethyl (AM) ester that is hydrolyzed by intracellular esterases to the active zinc indicator, FluoZin-3.[1]

This technical guide provides an in-depth overview of the principles, applications, and methodologies associated with the use of FluoZin-3, AM for the measurement of intracellular zinc (Zn^{2+}) concentrations. It is intended for researchers, scientists, and drug development professionals engaged in studies where the dynamics of intracellular zinc signaling are of interest.

Introduction to Intracellular Zinc and FluoZin-3

Zinc is an essential divalent cation that plays critical roles in a multitude of cellular processes, including gene expression, enzymatic activity, and neurotransmission.[1] The ability to accurately measure intracellular free zinc concentrations is crucial for understanding its role in both normal physiology and disease states. Fluorescent indicators are indispensable tools for visualizing and quantifying the spatial and temporal dynamics of intracellular ions.[2]

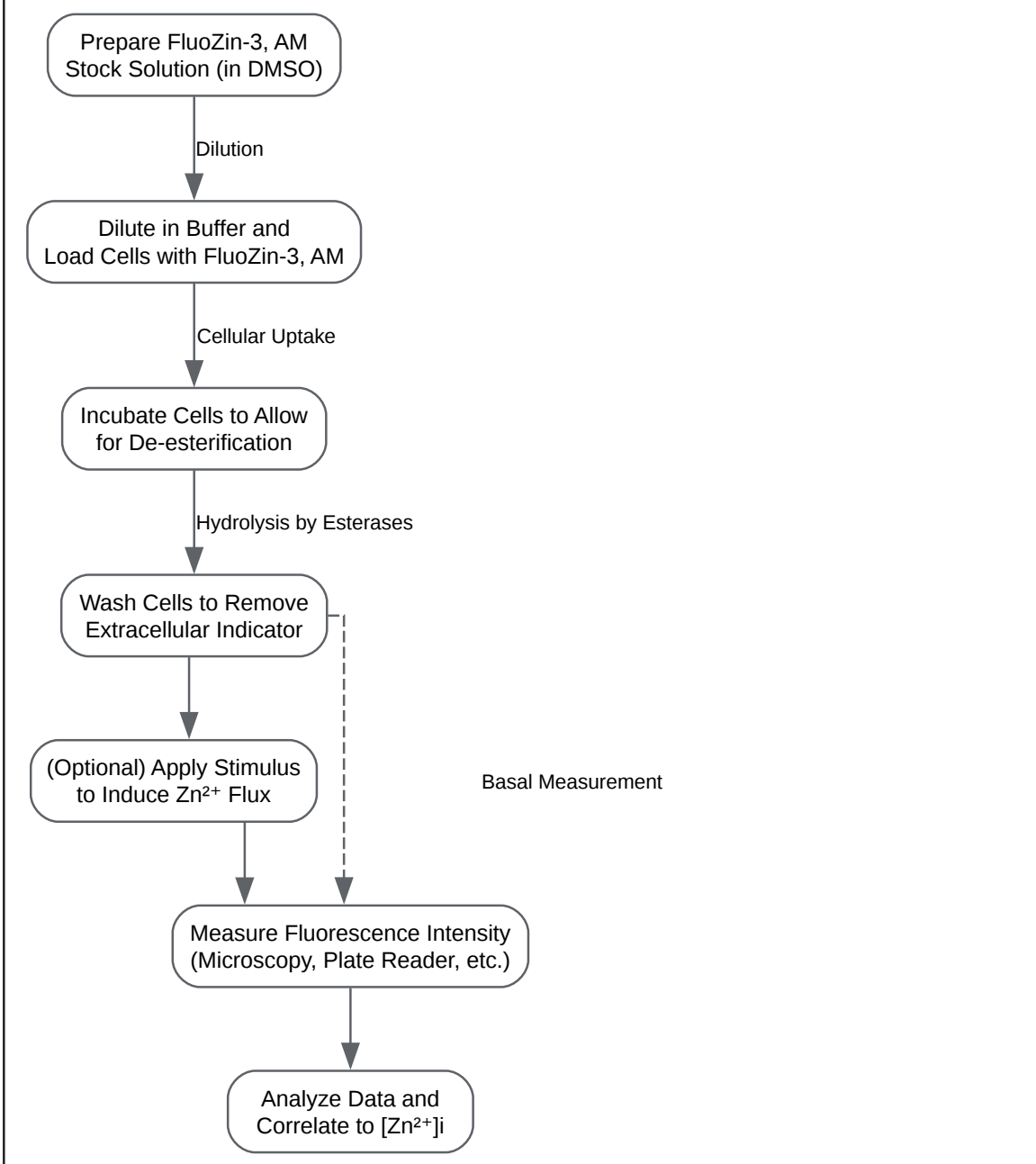
FluoZin-3 is a high-affinity fluorescent indicator designed for the detection of intracellular Zn^{2+} in the nanomolar range ($K_d \approx 15 \text{ nM}$).[1] It exhibits a significant increase in fluorescence

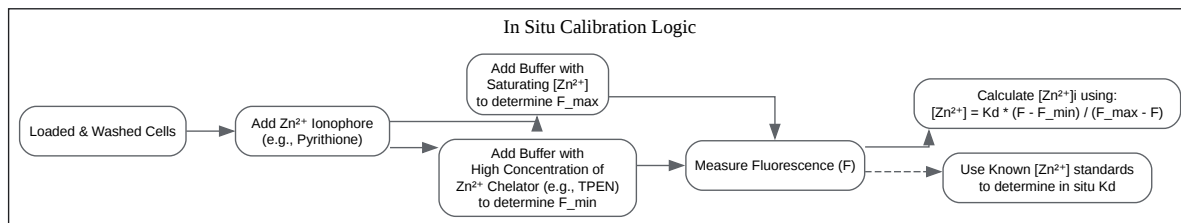
intensity upon binding to Zn^{2+} with minimal sensitivity to physiological concentrations of calcium (Ca^{2+}).^[1] The acetoxymethyl (AM) ester form, FluoZin-3, AM, is a cell-permeant derivative that allows for non-invasive loading into live cells. Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the active, membrane-impermeant FluoZin-3 indicator in the cytoplasm.^{[3][4]}

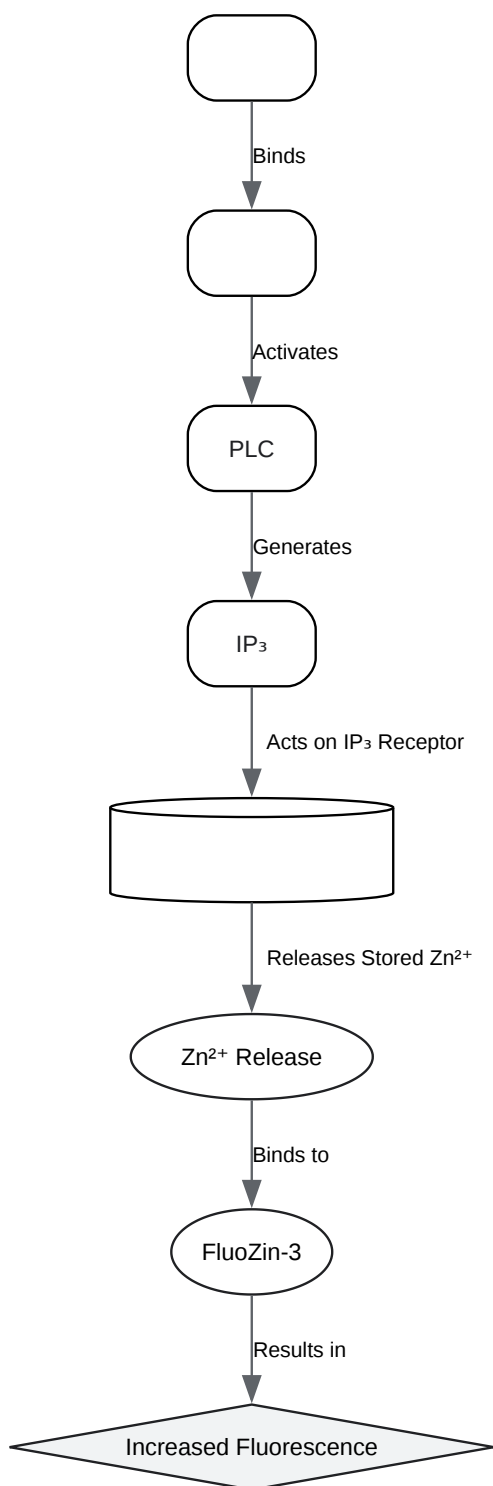
Core Principles and Mechanism of Action

The fundamental principle behind the use of FluoZin-3 is the chelation of Zn^{2+} by the indicator molecule, which results in a change in its fluorescent properties. In its unbound state, FluoZin-3 exhibits low fluorescence. Upon binding to Zn^{2+} , a conformational change occurs that leads to a significant enhancement of its fluorescence quantum yield, resulting in a bright fluorescent signal.^[1]

The overall workflow for using FluoZin-3, AM to measure intracellular Zn^{2+} involves several key steps: loading the cells with the AM ester, allowing for de-esterification, and then measuring the fluorescence intensity, which can be correlated to the intracellular Zn^{2+} concentration.

Experimental Workflow for Intracellular Zn^{2+} Measurement with FluoZin-3, AM



Example Signaling Pathway Leading to Intracellular Zn^{2+} Release[Click to download full resolution via product page](#)

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References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. Fluorescent Indicators For Biological Imaging of Monatomic Ions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Fluorescent Calcium Indicators: Subcellular Behavior and Use in Confocal Imaging | Springer Nature Experiments [experiments.springernature.com]
- 4. ionbiosciences.com [ionbiosciences.com]
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